

Application Notes and Protocols for Lyophilized CNP (1-22) Peptide

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Compound of Interest

Compound Name: *C-Type Natriuretic Peptide (CNP)*
(1-22), human

Cat. No.: B10785988

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the proper handling, storage, and use of lyophilized C-type Natriuretic Peptide (CNP) (1-22). Adherence to these protocols is crucial for maintaining the peptide's integrity and ensuring reproducible experimental outcomes.

Product Information

C-type Natriuretic Peptide (CNP) (1-22) is a 22-amino acid peptide that is an endogenous agonist for the natriuretic peptide receptor B (NPR-B).[1] Its activation of NPR-B stimulates intracellular cyclic guanosine monophosphate (cGMP) production, which mediates various physiological effects, including vasodilation and regulation of bone growth.[1][2][3]

Handling and Storage

Proper handling and storage are critical to prevent the degradation of the lyophilized peptide and its reconstituted solutions.

Initial Receipt and Storage of Lyophilized Peptide

Upon receipt, the lyophilized CNP (1-22) peptide should be stored at -20°C for long-term stability.[4][5][6] For short-term use, storage at 4°C is acceptable for several days to weeks.[7][8] The peptide is shipped at room temperature, and this short-term exposure should not affect its quality.[7][9]

Key Handling Practices for Lyophilized Peptide:

- Before opening the vial, allow it to warm to room temperature in a desiccator to prevent moisture absorption, as peptides can be hygroscopic.[\[7\]](#)[\[9\]](#)[\[10\]](#)
- Wear gloves to avoid contamination from enzymes and bacteria.[\[10\]](#)
- Handle the lyophilized powder in a clean, well-ventilated area, and for larger quantities, a dust respirator is recommended.[\[7\]](#)[\[8\]](#)

Quantitative Data Summary: Storage Conditions

Form	Storage Temperature	Duration	Stability Notes
Lyophilized	-20°C	Years	Recommended for long-term storage. [5] [6] [9]
4°C	Days to Weeks	Suitable for short-term storage. [7] [8]	
In Solution	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles. [1]
-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles. [1] [4]	

Reconstitution of Lyophilized Peptide

Reconstitution should be performed carefully to ensure the peptide is fully dissolved without compromising its activity.

Recommended Solvents

The choice of solvent depends on the experimental requirements. For most applications, sterile, pure water is the recommended solvent.[\[5\]](#)[\[10\]](#) If solubility is an issue, the following can be considered:

- Acidic Peptides: For peptides with a net negative charge, a small amount of 5% ammonia may aid dissolution.[\[9\]](#)
- Basic Peptides: For peptides with a net positive charge, a small amount of glacial acetic acid can be used.[\[9\]](#)
- Hydrophobic Peptides: For peptides with high hydrophobicity, dissolving in a small amount of an organic solvent like DMSO or DMF, followed by dilution with an aqueous buffer, is recommended.[\[9\]](#)[\[10\]](#)

CNP (1-22) is soluble in water.[\[5\]](#)

Reconstitution Protocol

- Briefly centrifuge the vial of lyophilized peptide to ensure the powder is at the bottom.[\[11\]](#)
- Allow the vial to reach room temperature in a desiccator.[\[7\]](#)[\[10\]](#)
- Using a sterile syringe, slowly add the calculated volume of the chosen solvent to the vial.[\[12\]](#)
- Gently swirl or roll the vial to dissolve the peptide. Avoid vigorous shaking.[\[11\]](#)[\[12\]](#)
- If necessary, sonication can be used to aid dissolution.[\[10\]](#)

Experimental Protocols

In Vitro cGMP Stimulation Assay in CHO Cells

Expressing Human NPR-B

This protocol describes a method to assess the activity of CNP (1-22) by measuring its ability to stimulate cGMP production in a cell-based assay.[\[1\]](#)

Materials:

- CHO cells stably expressing human NPR-B
- Cell culture medium (e.g., DMEM/F12)

- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- Phosphate-Buffered Saline (PBS)
- CNP (1-22) peptide stock solution
- 3-isobutyl-1-methylxanthine (IBMX) solution
- Cell lysis buffer
- cGMP immunoassay kit

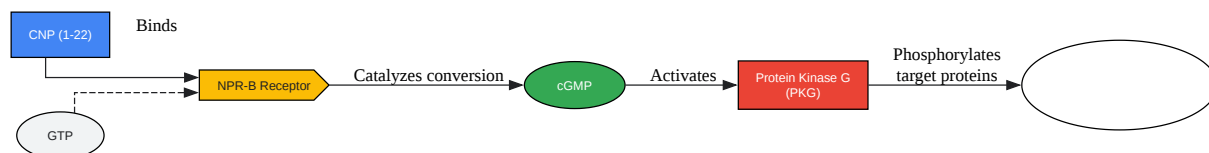
Procedure:

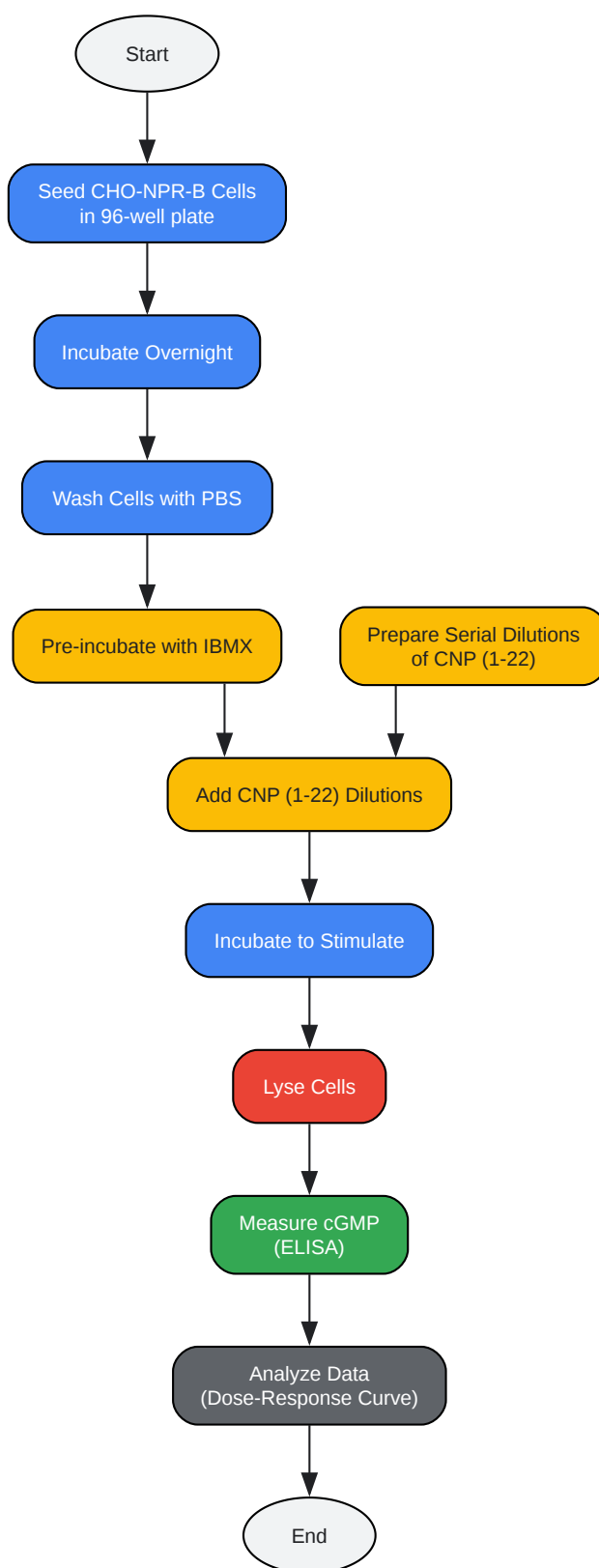
- **Cell Culture:** Culture CHO-NPR-B cells in the appropriate medium supplemented with FBS and antibiotics.
- **Cell Seeding:** Seed the cells into 96-well plates at a suitable density and allow them to adhere overnight.
- **Peptide Preparation:** Prepare serial dilutions of the CNP (1-22) stock solution to achieve the desired final concentrations (e.g., 0.01 nM to 1000 nM).^[1]
- **Assay:** a. Wash the cells with PBS. b. Pre-incubate the cells with a phosphodiesterase inhibitor such as IBMX for a short period to prevent cGMP degradation. c. Add the different concentrations of CNP (1-22) to the wells. d. Incubate for the desired time at 37°C. e. Terminate the reaction and lyse the cells according to the cGMP assay kit instructions.
- **cGMP Measurement:** Measure the intracellular cGMP concentration using a competitive ELISA-based cGMP immunoassay kit.
- **Data Analysis:** Plot the cGMP concentration against the log of the CNP (1-22) concentration to generate a dose-response curve and determine the EC₅₀.

Visualizations

CNP (1-22) Signaling Pathway

The following diagram illustrates the signaling pathway of CNP (1-22) through its receptor NPR-B.





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